

Comprehensive Guide: Mass Spectrometry Fragmentation of Morpholinopropoxy Phenylboronic Acid

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Compound of Interest

Compound Name: (3-(3-morpholinopropoxy)phenyl)boronic acid

CAS No.: 1003028-41-8

Cat. No.: B3197079

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Executive Summary

This technical guide details the mass spectrometry (MS) characterization of 4-(3-morpholinopropoxy)phenylboronic acid, a bifunctional building block critical in Suzuki-Miyaura cross-coupling and biosensor development. Unlike simple arylboronic acids, this molecule possesses a basic morpholine tail that dictates its ionization behavior, making Electrospray Ionization (ESI) in positive mode the method of choice.

This document analyzes the fragmentation pathways, compares the free acid against its pinacol ester and trifluoroborate alternatives, and provides a validated LC-MS/MS protocol for researchers in drug discovery and organic synthesis.

Molecular Profile & Ionization Physics Structural Properties

The molecule (

) consists of three distinct functional domains that influence its mass spectral signature:

- Phenylboronic Acid Core: The site of reversible covalent bonding (e.g., with diols) and the source of characteristic isotopic patterns ().
- Propoxy Linker: An ether bridge providing flexibility and solubility.
- Morpholine Headgroup: A tertiary amine () that acts as a "charge tag," ensuring high ionization efficiency in ESI(+) mode.

Isotopic Signature

Boron naturally exists as two isotopes:

(~20%) and

(~80%).

- Monoisotopic Mass (): 265.15 Da
- Precursor Ion $[M+H]^+$: m/z 266.15 (major), m/z 265.15 (minor).
- Diagnostic Value: Any fragment retaining the boron atom will exhibit this characteristic 1:4 isotopic ratio, serving as an internal validation flag during spectral interpretation.

Fragmentation Pattern Analysis

The fragmentation of morpholinopropoxy phenylboronic acid under Collision-Induced Dissociation (CID) is governed by the competition between charge-remote fragmentation at the boronic center and charge-proximal fragmentation at the morpholine ring.

Primary Pathway: Dehydration (The Boronic Signature)

Boronic acids are prone to losing water molecules to form boroxines (cyclic trimers) or anhydrides. In the gas phase, this manifests as immediate neutral losses.

- : Loss of one

molecule from the

group.

- Transition:

- : Loss of two

molecules (often observed in in-source fragmentation or high-energy CID).

- Transition:

Secondary Pathway: Morpholine Ring Cleavage

High collision energies trigger the fragmentation of the morpholine ring.

- Ring Opening: Cleavage of the

or

bonds within the morpholine ring.

- Diagnostic Fragment: Formation of the morpholinium ion (

) or smaller alkyl-amine fragments (e.g.,

88 or 100).

Tertiary Pathway: Protodeboronation

A common degradation pathway where the

group is cleaved entirely, replaced by a proton.

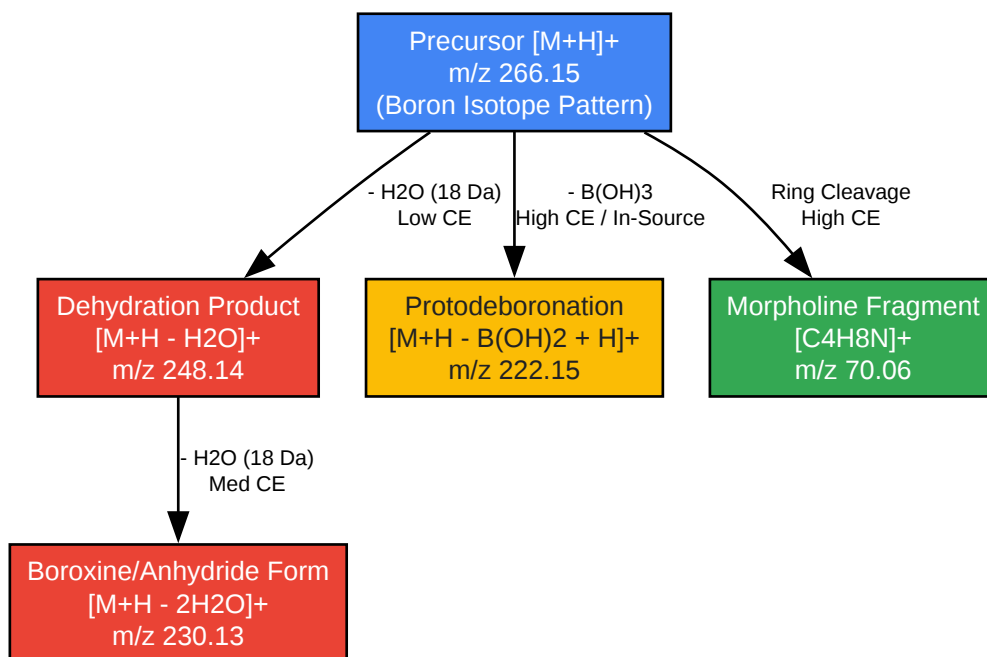
- Neutral Loss:

Da (

).

- Product: Morpholinopropoxybenzene cation.

Visualization of Fragmentation Pathways



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Caption: CID fragmentation tree for 4-(3-morpholinopropoxy)phenylboronic acid, highlighting the primary dehydration pathway characteristic of boronic acids.

Comparative Analysis: Alternatives & Performance

When selecting a reagent for synthesis or a standard for quantification, researchers often choose between the free acid, the pinacol ester, or the trifluoroborate salt.

Performance Comparison Table

Feature	Free Acid (Subject)	Pinacol Ester (Alternative 1)	Trifluoroborate (Alternative 2)
Formula			
MW (Monoisotopic)	265.15	347.23	288.15
ESI Ionization	Excellent (Basic N)	Good (Basic N)	Negative Mode ()
Solution Stability	Low (Trimerizes/Dehydrates)	High (Hydrolysis resistant)	Very High (Air stable)
Chromatography	Tailing possible (Silanol interaction)	Sharp peaks (Lipophilic)	Polar/Ionic (Requires Buffer)
MS Interpretation	Complex (Water losses)	Clean (Distinct)	Distinct (loss pattern)

Critical Insights

- The "Flying" Pinacol Group: While Pinacol esters are preferred for synthetic stability, they often hydrolyze in-source during LC-MS analysis. If you inject the Pinacol ester (348) but observe the Acid (266), your ESI source temperature or cone voltage is likely too high, driving hydrolysis before detection [1].
- Quantification Strategy: For accurate quantification of the total boron species in a biological matrix, it is often more reliable to force hydrolysis (add acid/water) and quantify the stable Free Acid form, rather than trying to measure a shifting ratio of Ester vs. Acid.

Validated Experimental Protocol

This protocol ensures reproducible detection and minimizes in-source artifacts.

Sample Preparation

- Solvent: Acetonitrile : Water (50:50).
- Additive: 0.1% Formic Acid. Crucial: The acid maintains the morpholine nitrogen in the protonated state (), maximizing sensitivity.
- Concentration: 1 µg/mL (1 ppm) for tuning; 10-1000 ng/mL for standard curves.
- Pre-treatment: If analyzing the Pinacol ester, dissolve in 100% anhydrous ACN to prevent hydrolysis. If analyzing the Free Acid, ensure the solution is fresh to avoid boroxine precipitation.

LC-MS/MS Parameters (Generic Triple Quad)

- Ion Source: ESI Positive ().
- Capillary Voltage: 3.0 - 3.5 kV.
- Cone Voltage: 20-30 V. Note: Keep this low to prevent in-source dehydration ().
- Desolvation Temp: 350°C.
- MRM Transitions:
 - Quantifier:
(Loss of). High abundance, low noise.
 - Qualifier 1:
(Loss of).

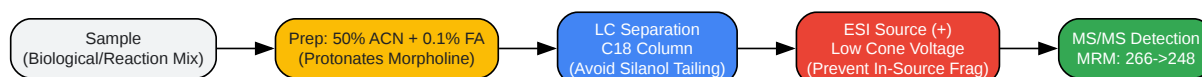
- Qualifier 2:

(Morpholine fragment).

Chromatographic Consideration

Boronic acids can interact with silanols on silica columns, causing peak tailing.

- Recommended Column: C18 with high carbon load and end-capping (e.g., Waters XBridge or Phenomenex Kinetex).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes. The morpholine group makes the molecule moderately polar; expect elution around 30-40% B.



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Caption: Optimized workflow for minimizing artifacts and maximizing sensitivity.

References

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Sources

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